

Essential Safety and Operational Guide for 2,3,4,6-Tetrachloropyridine

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Compound of Interest

Compound Name: 2,3,4,6-Tetrachloropyridine

Cat. No.: B080340

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This guide provides critical safety and logistical information for the handling and disposal of **2,3,4,6-Tetrachloropyridine**, tailored for researchers, scientists, and professionals in drug development. The following procedures are based on best practices for handling chlorinated heterocyclic compounds and should be implemented to ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the primary defense against chemical exposure. The following table summarizes the recommended PPE for handling **2,3,4,6-Tetrachloropyridine**.

Protection Type	Equipment	Specifications & Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Tight-sealing safety goggles are mandatory to protect against dust particles and splashes. [1] [2] A face shield should be worn over goggles when there is a risk of significant splashing or explosion. [1] [3]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves offer good short-term protection. [1] [3] For prolonged contact or handling of larger quantities, consult the manufacturer's chemical resistance guide to select the appropriate glove material, such as butyl rubber or neoprene. [1] [4] Always inspect gloves for integrity before use and change them immediately upon contamination. [3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to cover as much skin as possible. [1] [3] For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended. [1]
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	A respirator should be used if engineering controls like a fume hood are not available or if exposure limits are likely to be exceeded. [1] [2] For solid

compounds, a particulate filter conforming to EN 143 is recommended.[1] In situations with potential for uncontrolled release or unknown exposure levels, a positive pressure air-supplied respirator should be used.[5]

Foot Protection

Closed-toe Shoes

Shoes that cover the entire foot are required in the laboratory to protect against spills.[3]

Safe Handling Protocol

Adherence to a strict handling protocol is crucial to minimize exposure and prevent accidents.

Preparation:

- Ensure the work area, preferably a certified chemical fume hood, is clean and uncluttered.[1]
- Verify that safety equipment, including an eyewash station and safety shower, is accessible and operational.[4][5]
- Put on all required personal protective equipment as detailed in the table above.[1]
- Have all necessary materials and equipment for the procedure ready to minimize movement and potential for spills.

Handling:

- Handle **2,3,4,6-Tetrachloropyridine** in a well-ventilated area, ideally within a chemical fume hood, to avoid inhalation of dust or vapors.[1][6][7]
- Avoid direct contact with the skin, eyes, and clothing.[1][6] Do not breathe in dust or vapors. [1][5]

- Use non-sparking tools and ground containers when transferring the substance to prevent static discharge.[5]
- Keep the container tightly closed when not in use.[1][6]

Post-Handling:

- Decontaminate the work surface and any equipment used.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[3][5][6]
- Contaminated clothing should be removed immediately and laundered before reuse.[5][8]

Storage and Disposal Plan

Storage:

- Store the compound in a dry, cool, and well-ventilated place away from incompatible materials such as oxidizing and strong reducing agents.[1][5][6]
- Keep containers tightly closed to prevent contamination and exposure.[1][6]
- Store in a locked cabinet or other secure area.[6]

Disposal: Proper disposal of **2,3,4,6-Tetrachloropyridine** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation and Collection:
 - Solid Waste: Collect any unused or waste **2,3,4,6-Tetrachloropyridine** in a clearly labeled, sealed, and appropriate hazardous waste container.
 - Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be considered contaminated and disposed of in a designated hazardous waste container.[1]
- Disposal Procedure:

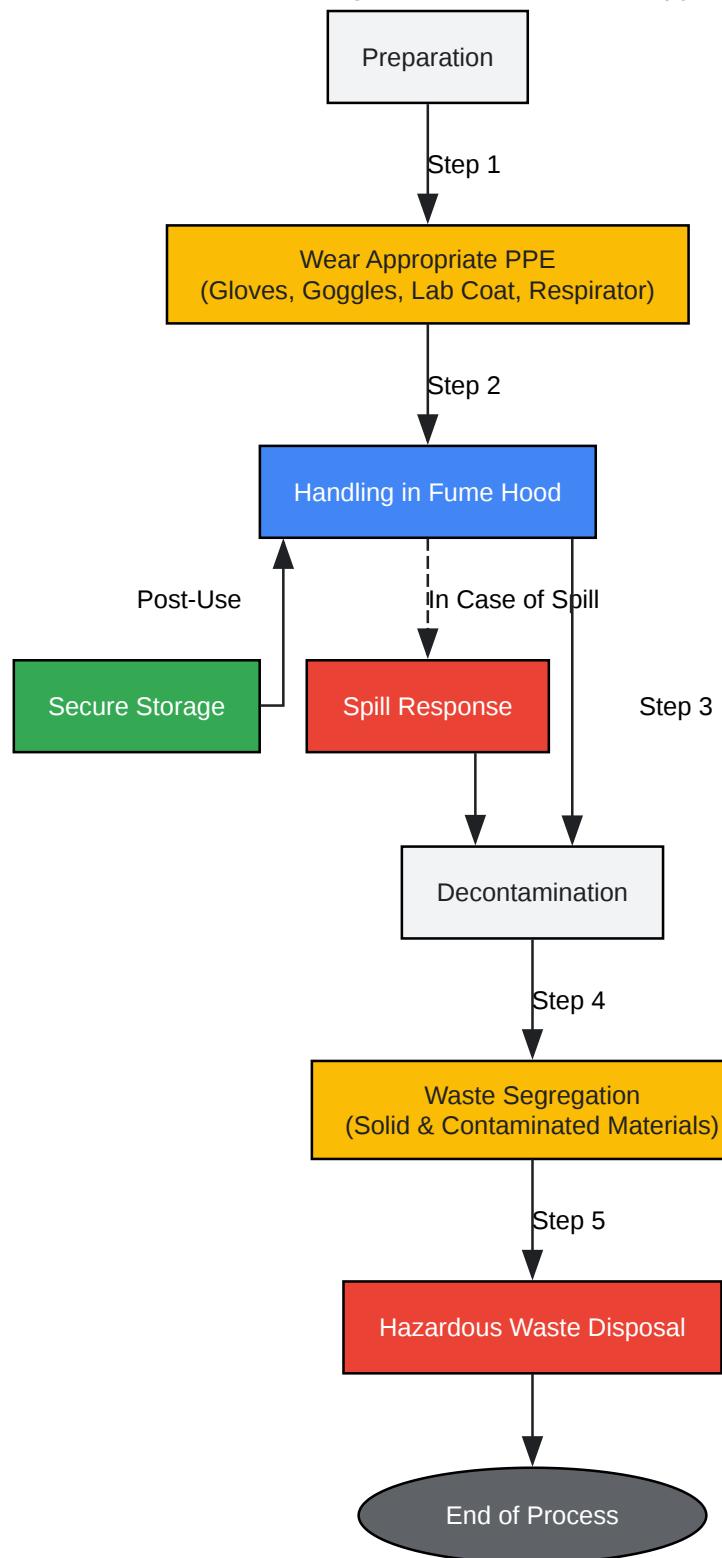
- All waste materials must be treated as hazardous waste.
- Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations at an approved facility.[\[4\]](#)[\[6\]](#)[\[8\]](#) Do not allow the chemical to enter drains or watercourses.[\[5\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₅ HCl ₄ N
Molecular Weight	216.88 g/mol [6]
Appearance	White to off-white solid/crystal [8] [9]
Melting Point	88-90 °C [6]
Boiling Point	250-252 °C [6] [8]
Flash Point	188 °C [6] [8]
Solubility	Very soluble in ether, ethanol, petroleum ether. [10]
Vapor Pressure	0.0208 mmHg at 25°C [11]
Density	1.662 g/cm ³ [11]

Experimental Workflow: Safe Handling and Disposal

Workflow for Safe Handling of 2,3,4,6-Tetrachloropyridine

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Caption: Logical workflow for the safe handling and disposal of **2,3,4,6-Tetrachloropyridine**.

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